

# Comprehensive Health & Safety Guide: 2-Pyridinemethanol Hydrochloride

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## Compound of Interest

Compound Name:	2-Pyridinemethanol hydrochloride
CAS No.:	6329-89-1
Cat. No.:	B1601440

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CAS: 6329-89-1 | Formula:  $C_6H_8ClNO$  | M.W.: 145.59 g/mol Synonyms: 2-(Hydroxymethyl)pyridine hydrochloride; Pyridin-2-ylmethanol hydrochloride.

## Part 1: Core Directive & Risk Profile

### The "Why" of Hazard Management

As a Senior Application Scientist, it is critical to understand that **2-Pyridinemethanol Hydrochloride** is not just a simple salt. It acts as a bifunctional intermediate: it possesses a basic pyridine ring (protonated) and a primary alcohol tail.

In drug discovery (e.g., TRPV3 antagonists) and ligand synthesis, this compound is frequently converted into 2-chloromethylpyridine hydrochloride via thionyl chloride. Crucial Insight: While the starting material (2-pyridinemethanol HCl) is a moderate irritant, its downstream product (the chloromethyl derivative) is a potent alkylating agent with nitrogen-mustard-like properties. Therefore, safety protocols must account for the entire synthetic workflow, not just the isolated starting material.

## Toxicological & Physical Matrix

Parameter	Specification / Hazard Logic
Physical State	White to off-white crystalline solid. Highly Hygroscopic.
GHS Classification	Warning. Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3.
Key Toxicity	LD50 (Oral, Rat): ~1000–1500 mg/kg (Estimated from free base data). The hydrochloride moiety adds corrosive potential to mucous membranes.
Target Organs	Respiratory system (inhalation of dust), Central Nervous System (high doses).
Decomposition	Thermal decomposition releases HCl gas (corrosive) and NOx (toxic).

## Part 2: Occupational Hygiene & Engineering Controls

### Engineering Control Logic

Do not rely solely on PPE.<sup>[1]</sup> The hygroscopic nature of this salt means it will clump and potentially aerosolize as heavy dust during weighing.

- Primary Barrier: All weighing and transfer operations must occur inside a Chemical Fume Hood or Powder Weighing Station with a face velocity of 80–100 fpm.
- Atmosphere Control: Due to its hygroscopicity, store and handle under inert atmosphere (Nitrogen/Argon) if precise stoichiometry is required for subsequent sensitive catalysis (e.g., Pd-catalyzed coupling).

### Personal Protective Equipment (PPE) Selection

- Hand Protection: Nitrile gloves (0.11 mm minimum) are sufficient for incidental contact. However, if using in conjunction with Thionyl Chloride (SOCl<sub>2</sub>), double-gloving with a Silver Shield® or Viton® underlayer is mandatory due to the permeation risk of the reagents.

- **Respiratory Protection:** If working outside a hood (not recommended), use a P95/P100 particulate respirator. The HCl component can sublime; a full-face respirator with acid gas cartridges is required for spill cleanup.

## Part 3: Emergency Response Protocols

### Exposure Response Workflow

- **Inhalation:** Immediate removal to fresh air.[1] Mechanism: The HCl salt dissociates on moist mucous membranes, causing immediate acid irritation.
- **Skin Contact:** Wash with soap and water for 15 minutes.[1] Contraindication: Do not use organic solvents (ethanol/DMSO) to wash skin; this enhances transdermal absorption of the pyridine moiety.
- **Eye Contact:** Flush for 15 minutes. Note: The pH of the eye fluid will drop rapidly; immediate irrigation is vital to prevent corneal opacity.

### Spill Management (The Neutralization Logic)

Scenario: A 50g bottle drops and shatters.

- Evacuate the immediate area to let dust settle.
- Don PPE: Goggles, Nitrile gloves, N95 mask.
- Neutralize: Do not just sweep. Cover the spill with Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or a 1:1 mixture of sand and soda ash.
  - Why? This neutralizes the hydrochloride acid component immediately, preventing HCl gas release during disposal.
- Collect: Sweep the neutralized paste/powder into a hazardous waste container labeled "Organic Solid with Acid Residue."

## Part 4: Synthesis & Stability (Field-Proven Insights)

### The "Hidden" Hazard in Synthesis

Researchers often use this compound to synthesize ligands or drugs. The most common reaction involves converting the alcohol group to a chloride.

**Critical Warning:** The reaction of 2-pyridinemethanol HCl with Thionyl Chloride (SOCl<sub>2</sub>) generates 2-Chloromethylpyridine HCl.

- **Risk:** 2-Chloromethylpyridine is unstable as a free base (it self-polymerizes explosively) and is a potent vesicant (blister agent) even as a salt.
- **Protocol:** When performing this transformation, ensure the reaction vessel is vented through a caustic scrubber (NaOH trap) to capture evolved SO<sub>2</sub> and HCl gases.

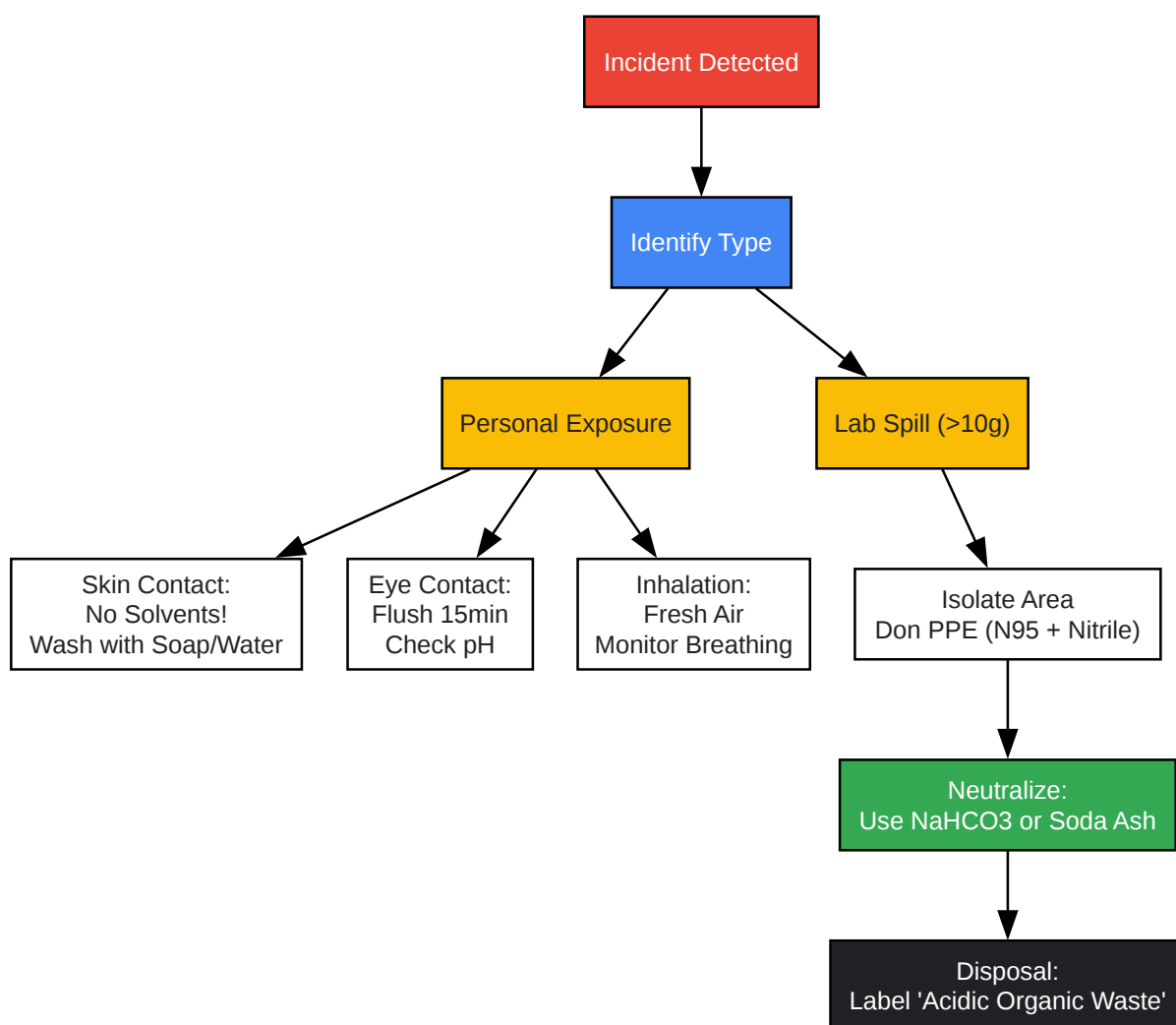
## Storage & Incompatibility[2]

- **Hygroscopicity:** Store in a desiccator. Moisture absorption alters the molecular weight, ruining stoichiometric precision in synthesis.
- **Incompatibilities:**
  - **Strong Oxidizers:** Risk of fire/explosion.
  - **Strong Bases:** Exothermic deprotonation releases the free base (2-pyridinemethanol), which is a liquid and may alter the physical containment requirements.

## Part 5: Visualizations

### Diagram 1: Exposure & Spill Decision Tree

This workflow dictates the logical response to physical exposure or laboratory spills.

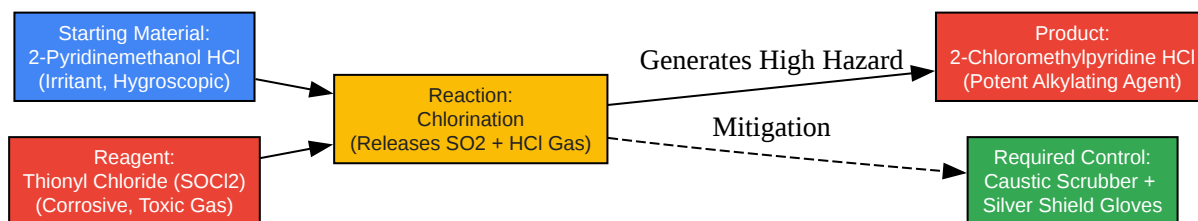


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Caption: Decision logic for immediate response to 2-Pyridinemethanol HCl incidents, emphasizing neutralization.

## Diagram 2: Synthetic Hazard Pathway

This diagram illustrates the escalation of risk when this compound is used in common drug development workflows.



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Caption: Risk escalation pathway during the conversion of 2-Pyridinemethanol HCl to its chloromethyl derivative.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 11504, 2-Pyridinemethanol. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. Reaction of Alcohols with Thionyl Chloride (SOCl<sub>2</sub>). Retrieved from [\[Link\]](#)

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## Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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